

Application of 1-Methylpsilocin in Obsessive-Compulsive Disorder Research

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Compound of Interest

Compound Name: 1-Methylpsilocin

Cat. No.: B576457

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Application Notes

1-Methylpsilocin, a selective agonist for the serotonin 2C (5-HT_{2C}) receptor, presents a promising avenue for research into the pathophysiology and treatment of Obsessive-Compulsive Disorder (OCD). Unlike its parent compound, psilocin, which has a broader receptor profile and significant psychedelic effects, **1-Methylpsilocin**'s selectivity for the 5-HT_{2C} receptor may offer a more targeted therapeutic approach with a reduced side-effect profile. Preclinical evidence suggests that 1-methylpsilocybin, the phosphate prodrug of **1-Methylpsilocin**, can ameliorate OCD-like behaviors in animal models.^[1] These application notes provide an overview of the current understanding of **1-Methylpsilocin**'s mechanism of action and protocols for its investigation in OCD research.

The therapeutic rationale for using a 5-HT_{2C} agonist in OCD is rooted in the complex role of the serotonergic system in the cortico-striato-thalamo-cortical (CSTC) circuits, which are known to be dysregulated in OCD. Activation of 5-HT_{2C} receptors, which are Gq/11-coupled G-protein coupled receptors, is hypothesized to modulate the activity of these circuits, thereby reducing compulsive behaviors. The primary signaling cascade initiated by 5-HT_{2C} receptor activation involves the activation of phospholipase C (PLC), leading to the production of inositol trisphosphate (IP₃) and diacylglycerol (DAG). This cascade ultimately results in an increase in intracellular calcium and the activation of protein kinase C (PKC).

Quantitative Data

The following tables summarize the available quantitative data for **1-Methylpsilocin** and its prodrug, 1-methylpsilocybin. It is important to note that publicly available data is currently limited, and further research is required to establish a comprehensive profile of the compound.

Table 1: Receptor Binding and Functional Activity of **1-Methylpsilocin**

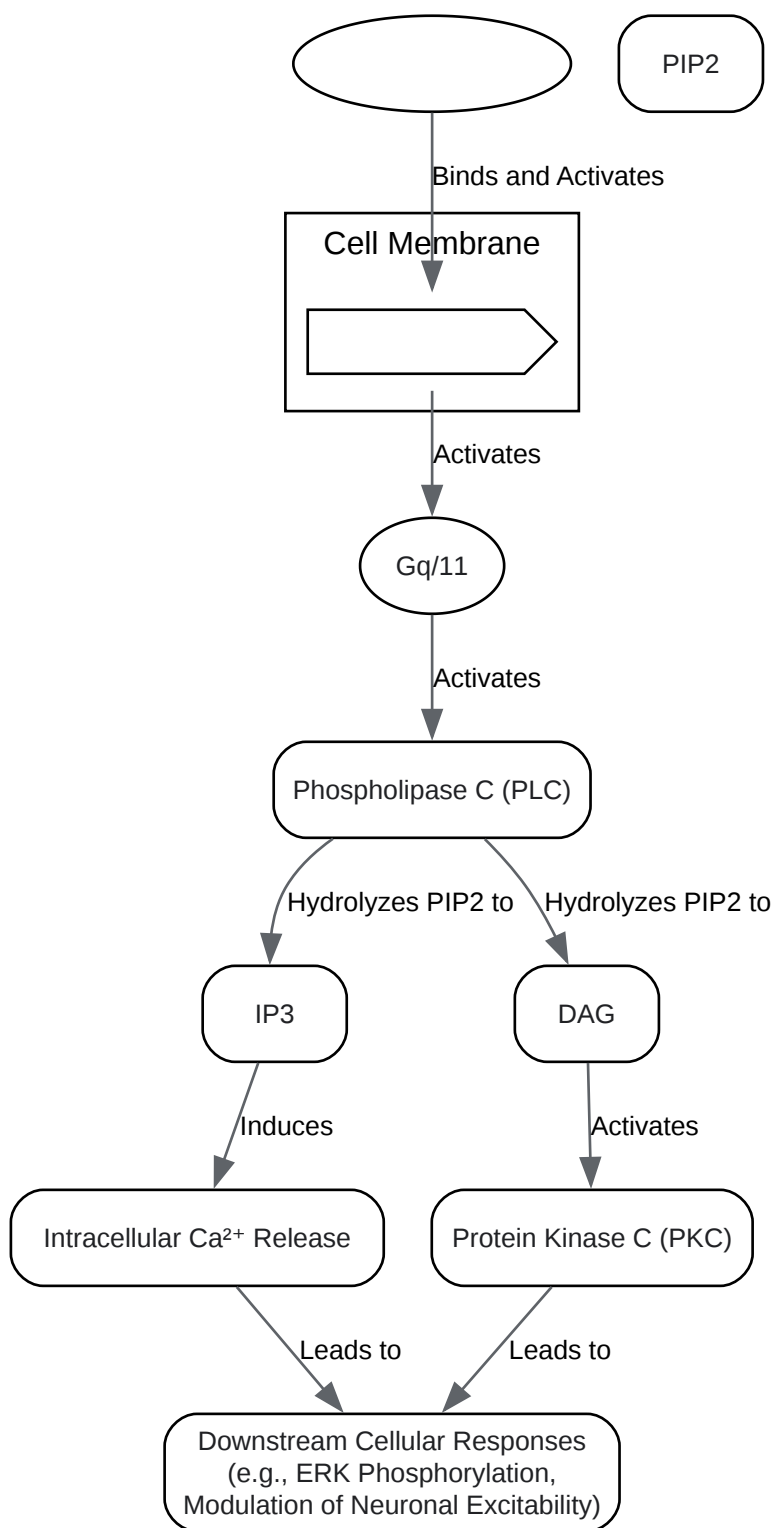
Receptor Subtype	Ligand	Assay Type	Value	Reference
5-HT2C	1-Methylpsilocin	IC50	12 nM	[2]
5-HT2A	1-Methylpsilocin	IC50	633 nM	[2]
5-HT2B	1-Methylpsilocin	Ki	38 nM	[2]

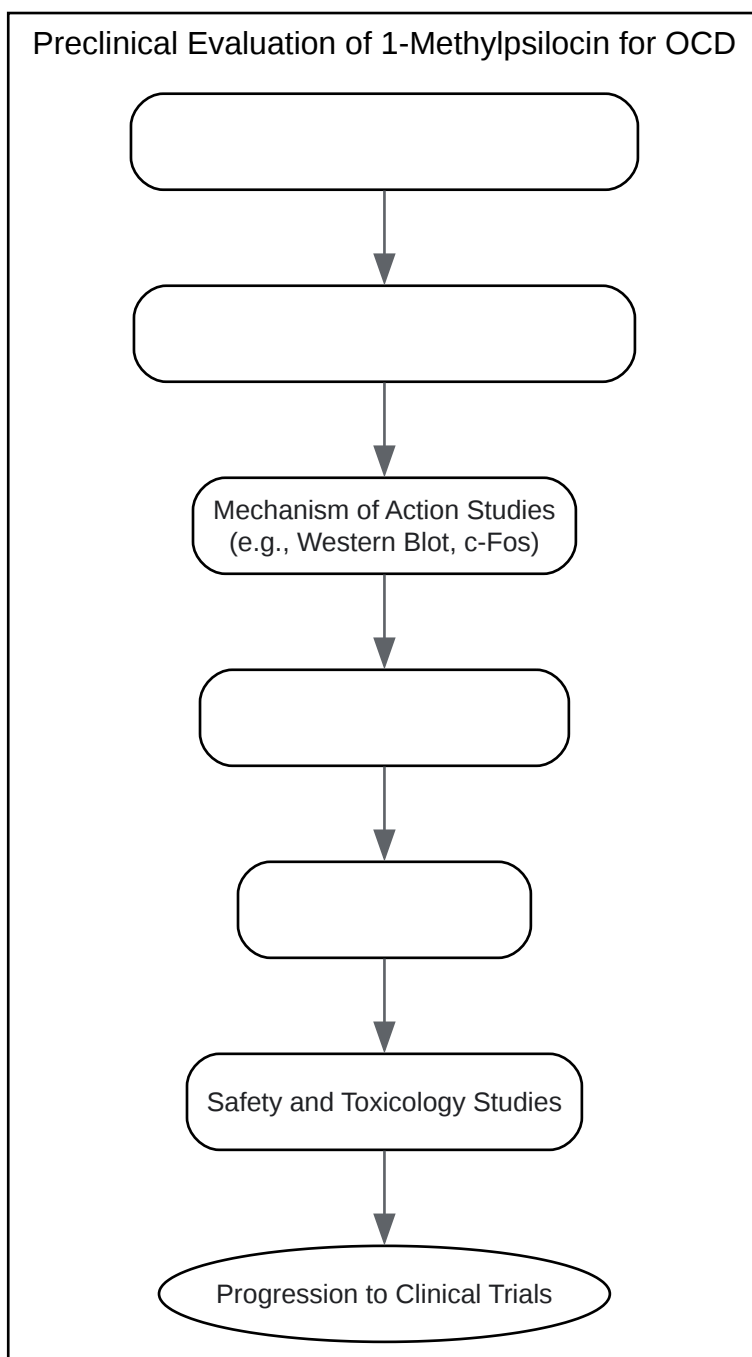
Table 2: Preclinical Efficacy of 1-Methylpsilocybin in an OCD Animal Model

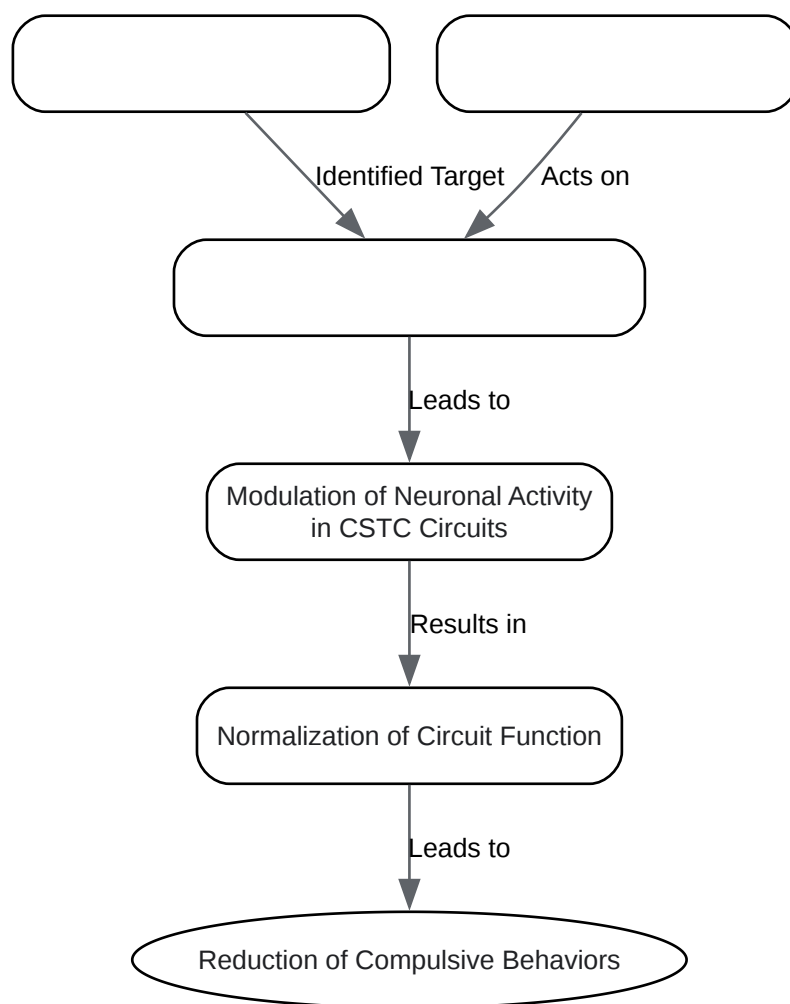
Animal Model	Behavioral Assay	Compound	Dose	Route of Administration	Observed Effect	Reference
Mouse	5-HT-evoked scratching	1-methylpsilocybin	5 mg/kg	i.p.	Reduction in the number of scratching episodes	[1]

Signaling Pathway

The proposed primary signaling pathway for **1-Methylpsilocin**'s action at the 5-HT2C receptor is depicted below.







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References

- 1. Striatal Dopamine Release and Genetic Variation of the Serotonin 2C Receptor in Humans - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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